

Spectroscopic data (IR, Raman, NMR) of Tetramethylammonium nitrate.

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Compound of Interest		
Compound Name:	Tetramethylammonium nitrate	
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An In-depth Technical Guide to the Spectroscopic Data of Tetramethylammonium Nitrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **tetramethylammonium nitrate**, a compound of interest in various chemical and pharmaceutical applications. The guide details infrared (IR), Raman, and nuclear magnetic resonance (NMR) spectroscopic data, along with the experimental protocols for their acquisition.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **tetramethylammonium nitrate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H and ¹³C NMR Spectroscopic Data for **Tetramethylammonium Nitrate**

Nucleus	Chemical Shift (δ) ppm	Solvent
¹H	3.1	D ₂ O
13 C	54.9	D ₂ O

Vibrational Spectroscopy (IR and Raman)



Table 2: Infrared (IR) Spectroscopic Data for Tetramethylammonium Nitrate

Wavenumber (cm ⁻¹)	Assignment
~3020	C-H stretch
~1480	CH₃ asymmetric deformation
~1380	NO₃ ⁻ asymmetric stretch
~950	C-N stretch
~830	NO₃ ⁻ out-of-plane bend

Table 3: Raman Spectroscopic Data for **Tetramethylammonium Nitrate**

Note: A complete experimental Raman spectrum for **tetramethylammonium nitrate** is not readily available in the cited literature. This table is a composite based on the known vibrational modes of the tetramethylammonium cation and the nitrate anion from studies on similar salts.

Wavenumber (cm ⁻¹)	Assignment
~3030	C-H symmetric stretch
~2980	C-H asymmetric stretch
~1450	CH₃ asymmetric deformation
~1050	NO_3^- symmetric stretch $(v_1)[1][2][3][4]$
~955	C-N symmetric stretch
~752	C-N asymmetric stretch
~720	NO_3^- in-plane deformation (V_4)[2]

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy



2.1.1. Sample Preparation

- Approximately 10-20 mg of tetramethylammonium nitrate is dissolved in ~0.6-0.7 mL of deuterium oxide (D₂O).
- The solution is transferred to a 5 mm NMR tube.
- The tube is capped and carefully inverted several times to ensure a homogenous solution.

2.1.2. ¹H NMR Spectroscopy

- Instrument: A standard NMR spectrometer (e.g., 300 or 400 MHz).
- Solvent: D₂O
- Temperature: Standard ambient temperature (e.g., 298 K).
- Procedure:
 - The prepared NMR tube is placed in the spectrometer.
 - The magnetic field is locked onto the deuterium signal of the D2O solvent.
 - Shimming is performed to optimize the magnetic field homogeneity.
 - A standard one-pulse ¹H NMR experiment is acquired.
 - The resulting Free Induction Decay (FID) is Fourier transformed, phase-corrected, and baseline-corrected.
 - The chemical shifts are referenced to the residual HDO signal.

2.1.3. ¹³C NMR Spectroscopy

- Instrument: A standard NMR spectrometer with ¹³C capabilities.
- Solvent: D₂O
- Temperature: Standard ambient temperature (e.g., 298 K).



- Procedure:
 - The same sample prepared for ¹H NMR can be used.
 - A standard ¹³C NMR experiment with proton decoupling is performed.
 - A sufficient number of scans are acquired to achieve an adequate signal-to-noise ratio.
 - The FID is processed similarly to the ¹H spectrum.



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NMR Experimental Workflow

Infrared (IR) Spectroscopy

- 2.2.1. Sample Preparation (Nujol Mull)
- A small amount (2-5 mg) of finely powdered tetramethylammonium nitrate is placed on a salt plate (e.g., KBr or NaCl).
- One to two drops of Nujol (mineral oil) are added.
- The mixture is ground with a pestle or the edge of another salt plate to form a uniform, translucent mull.
- The mull is evenly spread between two salt plates.

2.2.2. Data Acquisition

- Instrument: A Fourier Transform Infrared (FTIR) spectrometer.
- Accessory: Transmission holder.



Procedure:

- A background spectrum of the clean, empty sample compartment is collected.
- The prepared salt plates with the Nujol mull are placed in the sample holder.
- The sample spectrum is recorded.
- The final spectrum is presented in terms of transmittance or absorbance.



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FTIR Experimental Workflow

Raman Spectroscopy

2.3.1. Sample Preparation

 A small amount of the crystalline tetramethylammonium nitrate is placed in a glass capillary tube or on a microscope slide.

2.3.2. Data Acquisition

- Instrument: A Raman spectrometer equipped with a laser source (e.g., 532 nm or 785 nm).
- Procedure:
 - The sample is placed in the instrument's sample holder.
 - The laser is focused on the sample.



- The Raman scattering is collected and directed to the spectrometer.
- The spectrum is recorded over a range of Raman shifts (e.g., 100-3500 cm⁻¹).
- Cosmic ray removal and baseline correction may be applied to the spectrum.



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Raman Spectroscopy Workflow

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